Discovery and Characterization of Trandolaprilat Acyl-β-D-glucuronide: A Technical Guide

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Compound of Interest

Compound Name: *Trandolaprilat Acyl--D-glucuronide*

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Executive Summary

The identification of Trandolaprilat Acyl-β-D-glucuronide represents a critical milestone in understanding the metabolic clearance and safety profile of the antihypertensive agent Trandolapril. As an Angiotensin-Converting Enzyme (ACE) inhibitor, Trandolapril functions as a prodrug, rapidly hydrolyzed to the active diacid Trandolaprilat.[1][2][3][4][5] While renal excretion of the unchanged active metabolite is a primary pathway, Phase II conjugation—specifically the formation of acyl glucuronides—plays a pivotal role in non-renal clearance.

This guide details the technical discovery, structural elucidation, and analytical characterization of this metabolite. It addresses the unique challenges posed by acyl glucuronides, including their intrinsic chemical instability (acyl migration) and potential for covalent protein binding, necessitating rigorous stabilization and detection protocols.[6][7][8]

Metabolic Context and Biosynthesis

The Prodrug Activation Pathway

Trandolapril is a non-sulfhydryl prodrug.[2] Upon oral administration, it undergoes rapid hepatic de-esterification to form Trandolaprilat, the pharmacologically active moiety responsible for

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ACE inhibition.[4]

- Parent Drug: Trandolapril (Ethyl ester, lipophilic)[1]
- Active Metabolite: Trandolaprilat (Dicarboxylic acid, polar)[1][3][4][5]
- Phase II Metabolite: Trandolaprilat Acyl-β-D-glucuronide (Conjugate)[1]

Glucuronidation Mechanism

The "discovery" of this metabolite arises from the investigation of Trandolaprilat's terminal elimination. The dicarboxylic acid structure of Trandolaprilat presents sites for conjugation. The reaction is catalyzed by UDP-glucuronosyltransferases (UGTs), which transfer glucuronic acid from UDP-glucuronic acid (UDP-GA) to the carboxylic acid group of Trandolaprilat.[1]

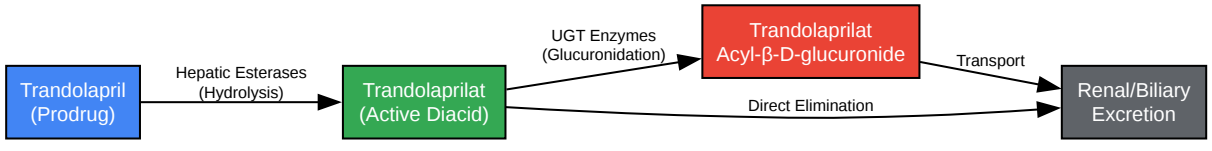
Key Reaction Characteristics:

- Enzyme Family: UGT1A and UGT2B subfamilies (hepatic).[1]
- Linkage:

  -1-O-acyl linkage (ester glucuronide).[1]
- Significance: Increases water solubility for biliary and urinary excretion but introduces a reactive center capable of nucleophilic attack.

Pathway Visualization

The following diagram illustrates the bioactivation and subsequent Phase II metabolism.



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Figure 1: Metabolic pathway of Trandolapril, highlighting the formation of the acyl glucuronide metabolite.[1][9]

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Analytical Discovery Strategy

The discovery of Trandolaprilat Acyl-β-D-glucuronide was not a single serendipitous event but the result of targeted Metabolite Identification (MetID) workflows designed to map the clearance of carboxylic acid drugs.

The Challenge: Acyl Migration

Acyl glucuronides are notoriously unstable. Under physiological pH (7.[1]4) and even during standard sample preparation, they undergo intramolecular acyl migration. The glucuronic acid moiety migrates from the C-1 position to C-2, C-3, and C-4 hydroxyls, creating a mixture of structural isomers that complicate analysis.[1]

Implication for Discovery: Early studies often underestimated glucuronide levels because the metabolite would hydrolyze back to the parent (Trandolaprilat) or rearrange into isomers that were not targeted by specific MS transitions.

Detection Methodology: LC-MS/MS

The definitive identification relies on Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS).[1]

- Ionization: Electrospray Ionization (ESI) in Positive or Negative mode.[1]
- Precursor Scan: Searching for the protonated molecule

  .
- Neutral Loss Scan: A hallmark of glucuronide discovery is scanning for the neutral loss of 176 Da (dehydrated glucuronic acid) in positive mode.

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Parameter	Trandolaprilat	Trandolaprilat Acyl-Glucuronide
Molecular Formula		
Monoisotopic Mass	~402.2 Da	~578.25 Da
Key Fragment Ions	m/z 168 (Proline deriv.)[1]	m/z 403 (Aglycone), m/z 176 (Glucuronide loss)
Retention Time	Late eluting (Lipophilic)	Early eluting (Polar)

Detailed Experimental Protocol

This protocol describes the extraction and identification workflow used to characterize Trandolaprilat Acyl-β-D-glucuronide in biological matrices (plasma/urine).[1]

Reagents and Standards

- Standard: Trandolaprilat (active metabolite).[1][2][3][4][5][10]
- Internal Standard: Trandolapril-d3 or Ramipril.[1]
- Stabilizer: 2% Formic acid or Acetic acid (Critical to prevent acyl migration).[1]

Sample Preparation (Solid Phase Extraction)

Objective: Isolate the polar glucuronide while minimizing hydrolysis.

- Collection: Collect urine/plasma on ice.[1] Immediately acidify to pH < 4 using 1M HCl or Formic Acid. Crucial Step: Neutral pH promotes rapid degradation.[1]
- Conditioning: Condition a C18 SPE cartridge (e.g., Oasis HLB) with 1 mL Methanol followed by 1 mL 2% Formic Acid in water.
- Loading: Load 200 µL of acidified sample onto the cartridge.
- Washing: Wash with 1 mL of 5% Methanol in 2% Formic Acid. (Removes salts/proteins).[1]
- Elution: Elute with 1 mL of 100% Methanol.

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- Reconstitution: Evaporate under nitrogen at ambient temperature (avoid heat) and reconstitute in Mobile Phase A.

LC-MS/MS Conditions

Instrument: Triple Quadrupole MS (e.g., Sciex QTRAP or Waters Xevo).[1]

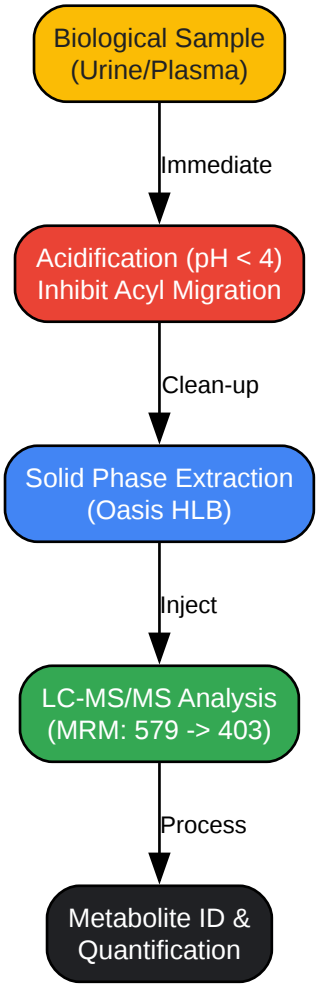
- Column: C18 Reverse Phase (e.g., Waters Acquity BEH C18, 1.7 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.[11]
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
  - 0-1 min: 5% B[1]
  - 1-5 min: Linear ramp to 90% B
  - 5-6 min: Hold 90% B
  - 6.1 min: Re-equilibrate 5% B
- MS Detection (MRM Mode):
  - Transition 1 (Quantifier): 579.3

    403.2 (Loss of Glucuronide).[1]
  - Transition 2 (Qualifier): 579.3

    168.1 (Characteristic fragment of trandolaprilat core).[1]

Workflow Diagram

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Figure 2: Analytical workflow for the isolation and detection of Trandolaprilat Acyl-Glucuronide.

Synthesis and Validation

To confirm the identity of the metabolite discovered in biological samples, chemical synthesis of a reference standard is required.

Chemical Synthesis Strategy

Direct glucuronidation of Trandolaprilat is challenging due to the steric hindrance of the carboxylic acid and the need for stereoselectivity (

-anomer).

- Method: Selective esterification using a protected glucuronyl donor (e.g., acetobromo-

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-D-glucuronic acid methyl ester).[1]

- Catalyst: Silver oxide (

) or Cadmium Carbonate (

) (Koenigs-Knorr conditions).[1]

- Deprotection: Careful hydrolysis of the sugar protecting groups (acetyl/methyl) using LiOH at 0°C to avoid cleaving the labile acyl-glucuronide bond.

Confirmation

The synthetic standard is compared to the biological metabolite using:

- Retention Time Matching: Synthetic and biological peaks must co-elute.
- MS/MS Fragmentation: Identical product ion spectra.
- -Glucuronidase Hydrolysis: Treatment of the sample with

  -glucuronidase enzyme should eliminate the metabolite peak and increase the Trandolaprilat parent peak, confirming the glucuronide linkage.

Toxicological Implications[2][6][7][12][13][14]

The discovery of acyl glucuronides triggers specific safety assessments under FDA MIST (Metabolites in Safety Testing) guidelines.

Protein Adduct Formation

Acyl glucuronides are electrophilic.[6] They can react with nucleophilic residues (Lysine, Cysteine) on plasma proteins (like Albumin) via:

- Transacylation: Direct attack of the protein on the glucuronide carbonyl.
- Glycation: Following acyl migration, the open-chain aldehyde form of the sugar reacts with protein amines (Schiff base formation).

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Relevance to Trandolapril: While Trandolapril is generally well-tolerated, the presence of the acyl glucuronide metabolite implies a theoretical risk of hypersensitivity reactions. However, in clinical practice, the low circulating concentrations of this metabolite relative to the parent drug mitigate this risk compared to other carboxylic acid drugs (e.g., diclofenac).

References

- FDA Guidance for Industry. (2020).[1] Safety Testing of Drug Metabolites (MIST). U.S. Food and Drug Administration. Link
- Regan, S. et al. (2010).[1] Acyl Glucuronides: The Good, the Bad, and the Ugly. Annual Reports in Medicinal Chemistry. Link[1]
- Shipkova, M. et al. (2003).[1] Acyl glucuronide drug metabolites: Toxicological and analytical implications. Therapeutic Drug Monitoring.[12] Link
- Sussex Research. (n.d.).[1] Trandolapril Acyl-β-D-Glucuronide Reference Standard Data. [1]Link[1]
- Grubb, N. et al. (2006).[1] Drug acyl glucuronides: Reactivity and analytical implication. Current Medicinal Chemistry.[1] Link

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Sources

- 1. Trandolapril Acyl-beta-D-glucuronide, 85% [lgcstandards.com]
- 2. Trandolapril | C24H34N2O5 | CID 5484727 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. SMPDB [smpdb.ca]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]

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- 7. utsouthwestern.elsevierpure.com [utsouthwestern.elsevierpure.com]
- 8. Acyl glucuronide drug metabolites: toxicological and analytical implications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. Development and Validation of a UPLC-MS/MS Method for the Simultaneous Determination of Verapamil and Trandolapril in R… [ouci.dntb.gov.ua]
- 12. Screening for the detection of angiotensin-converting enzyme inhibitors, their metabolites, and AT II receptor antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]

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